

Essential Safety and Operational Guide for Handling LM11A-31

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Compound of Interest

Compound Name: LM11A-31

Cat. No.: B10779349

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This document provides immediate, essential safety, handling, and disposal information for the novel p75 neurotrophin receptor (p75NTR) modulator, **LM11A-31**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and operational efficiency.

Immediate Safety and Handling Protocols

Personnel handling **LM11A-31** should adhere to standard laboratory safety procedures. The following personal protective equipment (PPE) is mandatory to minimize exposure and ensure safety.

Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Gloves	Nitrile or other chemically resistant gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.
Lab Coat	Standard laboratory coat	To protect skin and clothing.
Respiratory	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if dust is generated.	To avoid inhalation of the compound.

Handling and Storage:

- **Handling:** Avoid direct contact with skin and eyes. Do not ingest or inhale. Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term storage, refer to the supplier's recommendations, which may include storage at -20°C or -80°C.

Disposal Plan

Unused **LM11A-31** and any contaminated materials should be treated as chemical waste.

- **Waste Collection:** Collect all waste in a designated, labeled, and sealed container.
- **Disposal Route:** Dispose of the chemical waste through a licensed and certified hazardous waste disposal contractor. Do not dispose of it down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Physicochemical and Dosing Information

The following tables summarize key quantitative data for **LM11A-31**.

Table 1: Physicochemical Properties of **LM11A-31**

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₅ N ₃ O ₂	MedChemExpress
Molecular Weight	243.35 g/mol	Selleck Chemicals
Solubility in DMSO	≥ 49 mg/mL	Selleck Chemicals
Solubility in Water	Soluble	Alzheimer's Drug Discovery Foundation
Solubility in Ethanol	≥ 49 mg/mL	Selleck Chemicals

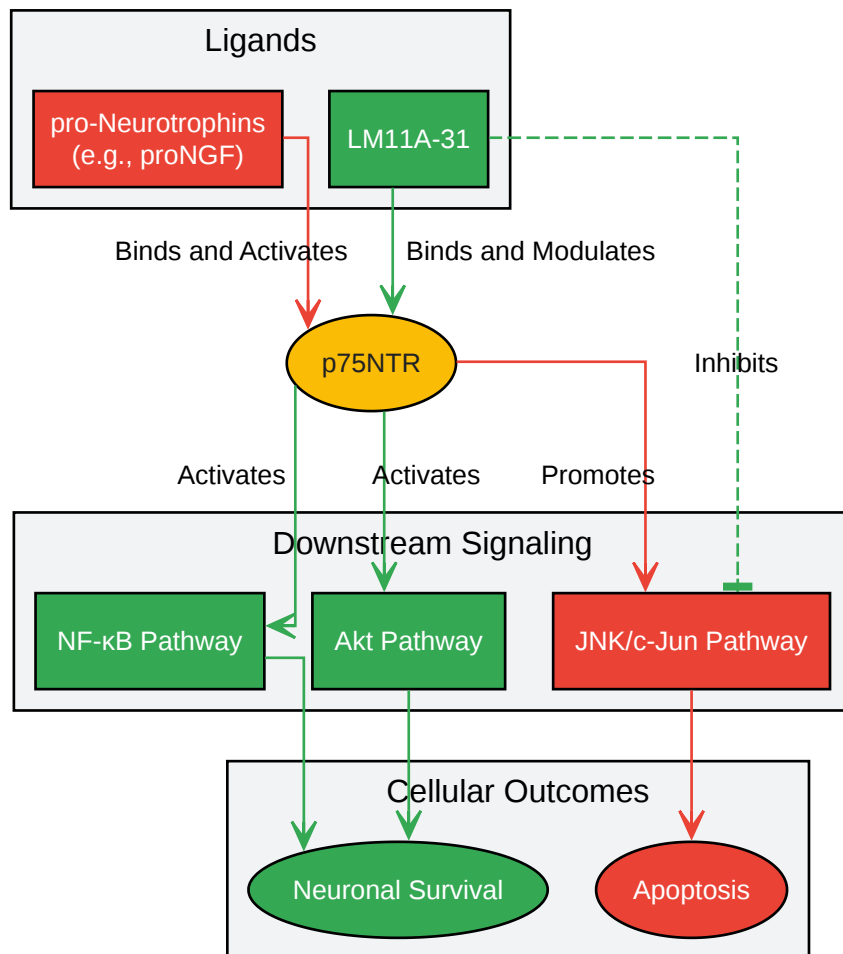
Table 2: Dosing Information for Preclinical Studies

Application	Typical Concentration/Dose	Route of Administration	Species
In Vitro (Neuronal Cultures)	10 nM	In medium	Cat
In Vivo (Mouse Models)	50 mg/kg/day	Oral gavage	Mouse

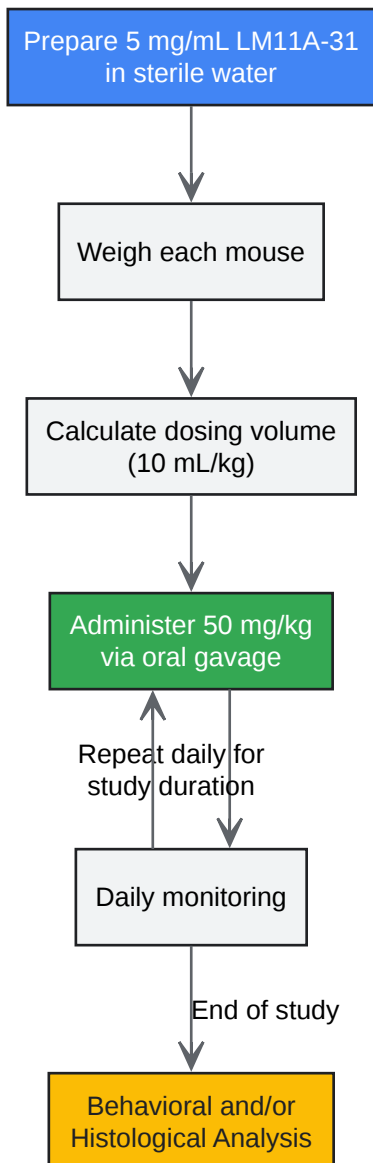
Mechanism of Action: Modulation of p75NTR Signaling

LM11A-31 is a small molecule ligand of the p75 neurotrophin receptor (p75NTR). The p75NTR is a dual-functional receptor that, depending on the cellular context and co-receptors, can activate signaling pathways leading to either neuronal survival or apoptosis. **LM11A-31** acts as a modulator of this receptor, promoting pro-survival signaling while inhibiting degenerative pathways. This is particularly relevant in neurodegenerative disease models where aberrant p75NTR signaling contributes to pathology.

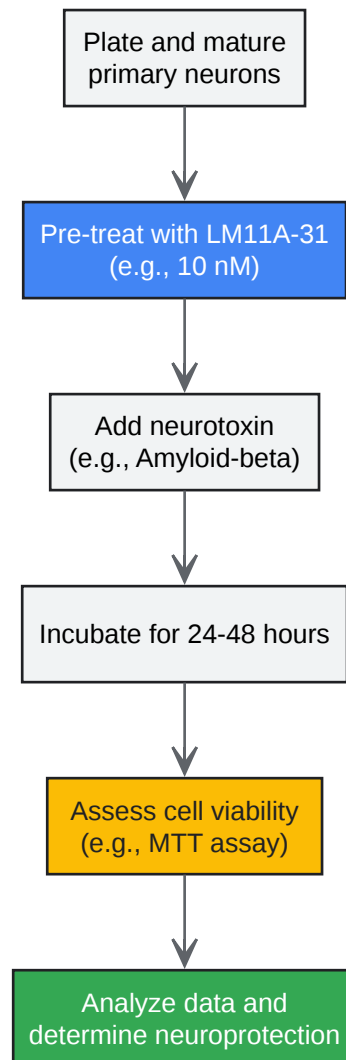
p75NTR Signaling and LM11A-31 Modulation



In Vivo Experimental Workflow for LM11A-31



In Vitro Neuroprotection Assay Workflow



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling LM11A-31]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10779349#personal-protective-equipment-for-handling-lm11a-31>

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